UV-Vis Absorption Spectrum of Hexachloroiridate(IV) Ion: A Technical Guide

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Compound of Interest

Compound Name: *Hydrogen hexachloroiridate*

Cat. No.: *B13825718*

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Part 1: Executive Summary

The hexachloroiridate(IV) ion,

, serves as a fundamental model in coordination chemistry and a critical precursor in the synthesis of iridium-based organometallic catalysts and potential chemotherapeutic agents. Its electronic absorption spectrum is characterized by intense Ligand-to-Metal Charge Transfer (LMCT) bands that dominate the visible and ultraviolet regions, obscuring weaker d-d transitions.

Accurate spectroscopic characterization of

is frequently compromised by its kinetic instability in low-acidity aqueous media. This guide provides a definitive reference for the spectral features of

, the electronic assignments governing these transitions, and the rigorous experimental protocols required to prevent hydrolysis (aquation) and ensure data integrity.

Part 2: Electronic Structure & Bonding

To interpret the spectrum, one must first understand the electronic configuration of the central metal ion.

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- Metal Center: Iridium(IV) (

)
- Configuration:
- Geometry: Octahedral (

)
- Ground State: Low-spin

  with one unpaired electron (

).

Unlike lighter transition metals (3d series), Iridium (5d series) exhibits significant spin-orbit coupling, which splits the

ground state and complicates the electronic manifold. The intense color of the complex (deep reddish-brown) arises not from d-d transitions, but from the transfer of electrons from the filled

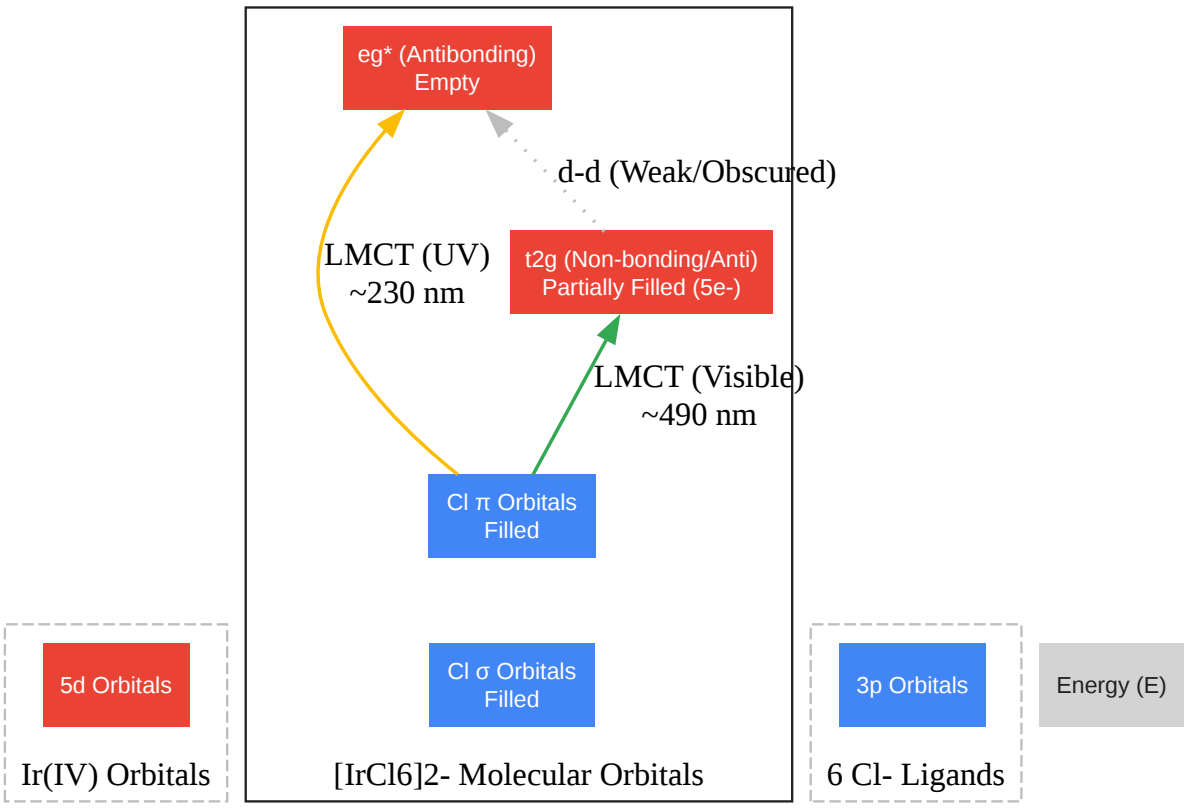
-orbitals of the chloride ligands to the partially filled

orbitals of the iridium.

Visualization: Simplified MO Scheme

The following diagram illustrates the origin of the dominant LMCT transitions.

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Caption: Simplified Molecular Orbital diagram showing the dominant Ligand-to-Metal Charge Transfer (LMCT) responsible for the visible absorption.[1]

Part 3: Spectral Characteristics[2][3][4][5][6]

The absorption spectrum of

in aqueous HCl is distinct and serves as a reliable quality control metric.

Key Absorption Bands

The following data represents the consensus values for

in >1.0 M HCl.

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Wavelength ( )	Molar Absorptivity ( )	Assignment	Region
487 - 490 nm	4050 ± 50	LMCT:	Visible (Blue-Green abs Red color)
430 - 435 nm	~3000	LMCT / Spin-Orbit Component	Visible/Near-UV
~232 nm	> 20,000	LMCT:	UV (Intense)
> 600 nm	< 100	d-d Transitions (Spin-forbidden)	Red/NIR

Note on

: The extinction coefficient at 487 nm is the primary quantification standard. Values significantly lower than

typically indicate hydrolysis (presence of aquo-species) or reduction to Ir(III).

Band Assignments

- The 487 nm Band: This is the defining feature of the spectrum. It arises from an allowed transition from the ligand

  orbitals to the hole in the metal

  shell. Because it is charge-transfer in nature, it is much more intense than the Laporte-forbidden d-d transitions seen in lighter metals like Mn(II) or Cr(III).

- Spin-Orbit Coupling: The "fine structure" often observed as shoulders near the main peaks is due to the strong spin-orbit coupling constant of the Iridium nucleus (

  ), which splits the excited states into multiple components.

Part 4: Experimental Protocol & Stability

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Critical Warning: The most common error in analyzing

is dissolving the salt (e.g.,

or

) in pure water or low-molarity acid.

The Hydrolysis Problem

In water or weak acid (

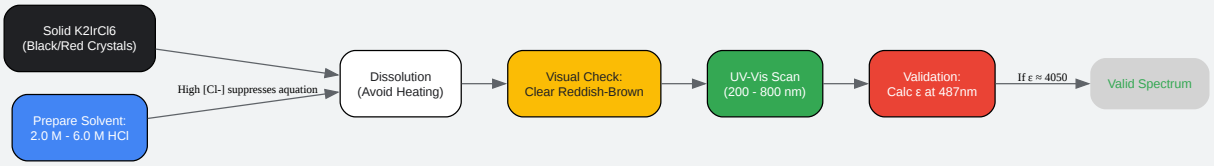
), the hexachloro species undergoes rapid aquation:

This reaction shifts the absorption maximum to lower wavelengths and changes the color from deep red to a muddy violet/blue. Data collected in water is invalid for

.

Validated Measurement Workflow

To ensure spectral integrity, follow this "Self-Validating" protocol.



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Caption: Step-by-step workflow to prevent hydrolysis and validate sample integrity.

Step-by-Step Methodology

- Solvent Preparation: Prepare a 2.0 M to 6.0 M Hydrochloric Acid (HCl) solution. The high concentration of chloride ions (

) pushes the equilibrium to the left, stabilizing the

species (Le Chatelier's principle).

- Sample Dissolution: Weigh approximately 10-20 mg of

  or

  . Dissolve immediately in the HCl matrix. Do not dissolve in water first.
- Baseline Correction: Use the same batch of HCl solvent for the blank/baseline scan.
- Scan Parameters:
  - Range: 200 nm – 800 nm.[2]
  - Path length: 1.0 cm (quartz cuvette).
  - Integration time: Standard (0.1s - 0.5s).
- Quality Check: Calculate

  at 487 nm using Beer's Law (

).
  - If

    , the sample may be hydrated or contain Ir(III) impurities.
  - If peak

    is

    nm, hydrolysis has occurred.

Part 5: References

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